

An In-depth Technical Guide to 1,3-Diisopropoxybenzene: Molecular Structure and Properties

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Compound of Interest

Compound Name: **1,3-Diisopropoxybenzene**

Cat. No.: **B1589079**

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A Note to the Reader: Comprehensive data for **1,3-Diisopropoxybenzene** is not readily available in public scientific databases. The following guide provides a detailed overview of the closely related and well-documented compound, 1,3-Diisopropylbenzene. This information is presented to serve as a valuable resource for understanding the core benzene scaffold with isomeric substitutions, which may offer transferable insights for researchers and professionals in drug development and chemical synthesis. The key structural difference is the presence of isopropoxy (-OCH(CH₃)₂) groups in **1,3-Diisopropoxybenzene** versus isopropyl (-CH(CH₃)₂) groups in 1,3-Diisopropylbenzene.

Introduction

1,3-Diisopropylbenzene, also known as m-diisopropylbenzene, is an aromatic hydrocarbon characterized by a benzene ring substituted with two isopropyl groups at the meta positions. This colorless liquid is a significant compound in industrial organic synthesis, primarily serving as a precursor to resorcinol. Its unique structural arrangement influences its physical properties and chemical reactivity, making it a subject of interest in various chemical applications. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, and key applications.

Molecular Structure and Properties

The molecular structure of 1,3-diisopropylbenzene consists of a central benzene ring with two isopropyl groups attached to the first and third carbon atoms. This arrangement imparts a distinct symmetry to the molecule, influencing its chemical behavior.

Key Identifiers and Properties of 1,3-Diisopropylbenzene

Property	Value	Source
IUPAC Name	1,3-di(propan-2-yl)benzene	[1]
Synonyms	m-Diisopropylbenzene, 3-Isopropylcumene	[2] [3]
CAS Number	99-62-7	[2] [3]
Molecular Formula	C ₁₂ H ₁₈	[3] [4]
Molecular Weight	162.27 g/mol	[2] [3]
Appearance	Colorless liquid	[4] [5]
Density	0.856 g/mL at 25 °C	[6] [7]
Boiling Point	203 °C	[5] [6]
Melting Point	-63 °C	[5] [6]
Solubility	Insoluble in water; soluble in organic solvents like alcohol, ether, and benzene.	[1] [4]
Refractive Index	n _{20/D} 1.488	[7]

Molecular Structure Diagram

Caption: Molecular structure of 1,3-Diisopropylbenzene.

Synthesis and Chemical Reactivity

The primary industrial synthesis of 1,3-diisopropylbenzene involves the isomerization of 1,4-diisopropylbenzene.[\[5\]](#) This process is typically carried out at elevated temperatures over a

solid acid catalyst.[\[5\]](#) Another method of manufacturing involves the alkylation of benzene or cumene with propylene, followed by fractionation.

1,3-Diisopropylbenzene exhibits reactivity characteristic of aromatic compounds. It can undergo anodic oxidation in methanol to produce a dimethoxy-functionalized product.[\[8\]](#)[\[9\]](#)

Applications in Research and Industry

1,3-Diisopropylbenzene is a versatile intermediate in the chemical industry.

- Precursor to Resorcinol: Its most significant application is as a precursor in the synthesis of resorcinol via the Hock rearrangement.[\[5\]](#) Resorcinol is a crucial component in the production of resins, adhesives, and pharmaceuticals.
- Synthesis of Other Chemicals: It is used in the synthesis of benzene-1,3,5-triphosphonic acid.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Solvent: Due to its nonpolar nature and liquid state at room temperature, it can be used as a solvent in various chemical reactions.[\[4\]](#)[\[8\]](#)

Safety and Handling

1,3-Diisopropylbenzene is considered a combustible liquid and requires careful handling in a laboratory or industrial setting.[\[10\]](#)

Recommended Safety Precautions:

- Handling: Use in a well-ventilated area.[\[10\]](#) Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Storage: Store in a cool, dry, and well-ventilated place away from sources of ignition.[\[10\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye protection.[\[7\]](#)

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 1,3-diisopropylbenzene.

- Mass Spectrometry: The mass spectrum of 1,3-diisopropylbenzene can be found in various databases, including the NIST WebBook and PubChem.[1][11]
- NMR Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available for 1,3-diisopropylbenzene and are essential for structural elucidation.[12][13]

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